

Application Note: Preparation and Handling of CAY10746 Stock Solution in DMSO

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Compound of Interest

Compound Name: CAY10746

Cat. No.: B10821377

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Audience: This document is intended for researchers, scientists, and drug development professionals working with the selective ROCK inhibitor, **CAY10746**.

Introduction: **CAY10746** is a potent and selective inhibitor of Rho-associated coiled-coil containing protein kinase 1 (ROCK1) and ROCK2, with IC₅₀ values of 14 nM and 3 nM, respectively.^{[1][2]} It demonstrates high selectivity for ROCK kinases over a broad panel of other kinases.^[1] Due to its role in regulating cellular processes like cytoskeletal organization, cell motility, and smooth muscle contraction, **CAY10746** is a valuable tool for research in areas such as diabetic retinopathy, where it has been shown to protect retinal neurons from apoptosis and oxidative stress.^{[1][2][3]}

Proper preparation of a stable, concentrated stock solution is critical for obtaining accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for **CAY10746**.^[1] This document provides a detailed protocol for the preparation, storage, and handling of **CAY10746** stock solutions in DMSO.

Quantitative Data Summary

The following tables summarize the key properties and inhibitory activities of **CAY10746**.

Table 1: Physicochemical Properties of **CAY10746**

Property	Value	Reference
Formal Name	4-(dimethylamino)-N-[3-[[2-[(4-oxo-4H-1-benzopyran-7-yl)oxy]acetyl]amino]phenyl]-benzamide	[1]
CAS Number	2247240-76-0	[1]
Molecular Formula	C ₂₆ H ₂₃ N ₃ O ₅	[1]
Formula Weight	457.5 g/mol	[1]
Purity	≥95%	[1]
Formulation	A crystalline solid	[1]

| Solubility | Soluble in DMSO |[1] |

Table 2: **CAY10746** In Vitro Inhibitory Activity

Target	IC ₅₀ (nM)	Reference
ROCK2	3	[1][2]
ROCK1	14	[1][2]
LIMK2	46	[1]
PKG1α	517	[1]
PKG1β	660	[1]
Aurora A	1,072	[1]
Aurora B	1,239	[1]

| PKA | >10,000 |[1] |

Table 3: Recommended Storage Conditions

Format	Storage Temperature	Stability	Reference
Solid Powder	-20°C	≥ 4 years	[1]
Stock Solution in DMSO	-20°C	1 month	[2]

| Stock Solution in DMSO | -80°C | 6 months | [\[2\]](#) |

Experimental Protocols

Materials and Equipment

- **CAY10746** solid powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber, or light-protected microcentrifuge tubes or vials
- Calibrated precision balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional, water bath)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol 1: Preparation of a 10 mM CAY10746 Stock Solution

This protocol describes the preparation of a 10 mM stock solution. Calculations can be adjusted for different desired concentrations.

1. Pre-Preparation:

- Before opening, bring the vial of **CAY10746** powder to room temperature to prevent condensation of moisture, which can affect compound stability.
- Ensure that a fresh or anhydrous stock of DMSO is used, as DMSO is hygroscopic and absorbed moisture can impact the solubility and stability of the compound.[\[4\]](#)[\[5\]](#)

2. Weighing the Compound:

- Tare a sterile microcentrifuge tube on a precision balance.
- Carefully weigh the desired amount of **CAY10746** powder (e.g., 1 mg) into the tube. Record the exact weight.

3. Calculating the Required DMSO Volume:

- Use the following formula to calculate the volume of DMSO needed to achieve a 10 mM concentration:

4. Dissolving the Compound:

- Using a calibrated micropipette, add the calculated volume (218.6 μL) of anhydrous DMSO to the tube containing the **CAY10746** powder.
- Cap the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.
- Visually inspect the solution against a light source to ensure there are no visible particulates. If dissolution is difficult, sonicate the tube in a water bath for 5-10 minutes or warm it gently (not exceeding 40-50°C).[\[6\]](#)

5. Storage and Handling:

- For long-term storage, aliquot the stock solution into smaller, single-use volumes in amber vials to avoid repeated freeze-thaw cycles and light exposure.[\[6\]](#)[\[7\]](#)
- Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[2\]](#)

Protocol 2: Preparation of Working Solutions

When preparing diluted working solutions for aqueous-based assays (e.g., cell culture media), it is crucial to avoid precipitation of the compound.

1. Intermediate Dilution:

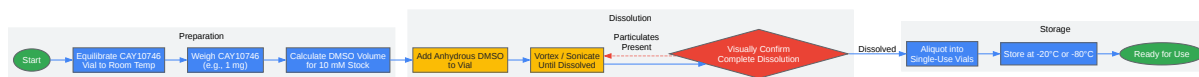
- It is best practice to first make serial dilutions of the concentrated DMSO stock solution in DMSO before the final dilution into your aqueous buffer or medium.[4][8] Abruptly diluting a high-concentration DMSO stock into an aqueous solution can cause the compound to precipitate.[4]

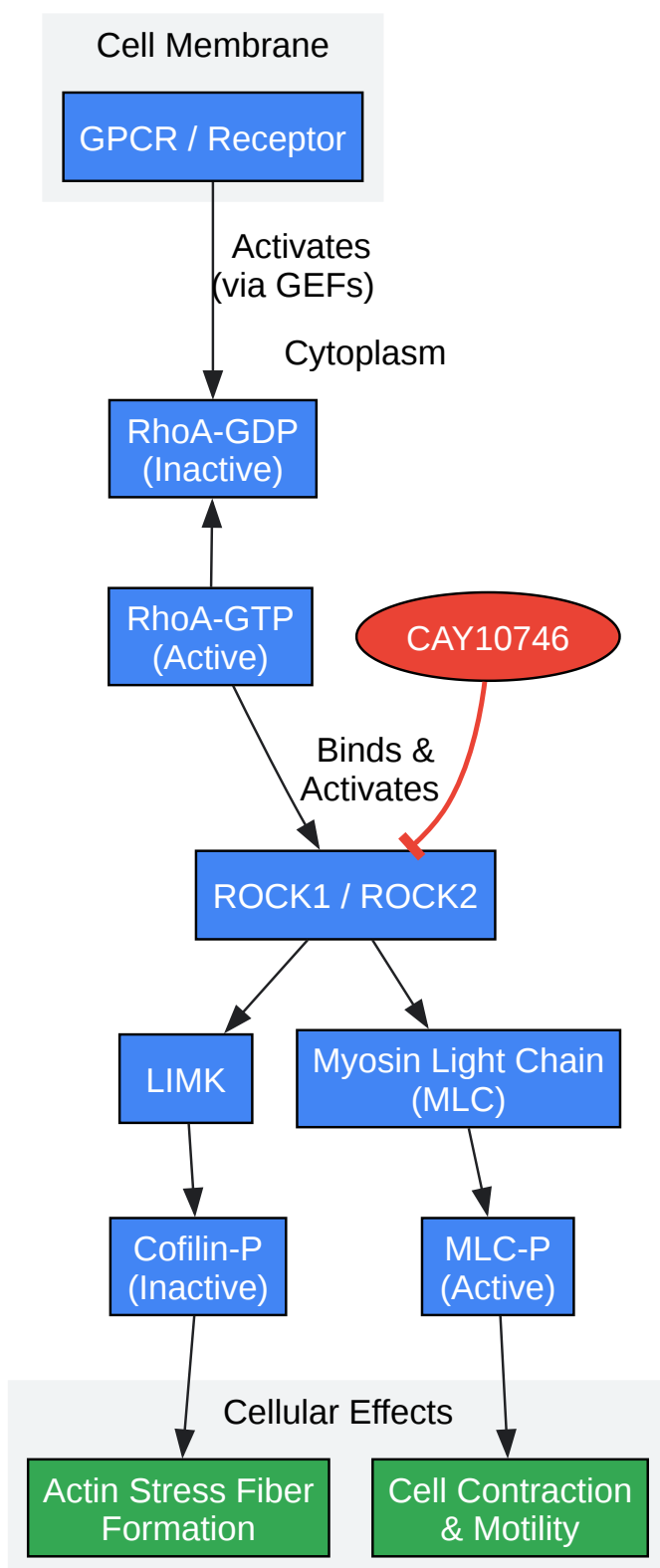
2. Final Dilution:

- Slowly add the intermediate DMSO dilution to the aqueous experimental medium while vortexing or mixing to ensure rapid dispersion.[6]
- The final concentration of DMSO in the assay should be kept to a minimum, typically below 0.1% (v/v), as higher concentrations can be toxic to cells.
- Crucially, always include a vehicle control (medium with the same final concentration of DMSO) in your experiments to account for any effects of the solvent itself.[4]

Visualizations

Workflow for CAY10746 Stock Solution Preparation





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